

Application Note and Protocol: Dioxacarb Residue Analysis in Food Matrices using QuEChERS

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Compound of Interest

Compound Name: *Dioxacarb*

CAS No.: 6988-21-2

Cat. No.: B132402

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This document provides a detailed methodology for the determination of **Dioxacarb** residues in various food matrices using the widely accepted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction and cleanup procedure, followed by analysis with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Introduction

Dioxacarb is a carbamate insecticide used to control a variety of insect pests on crops. Monitoring its residues in food commodities is crucial to ensure consumer safety and compliance with regulatory limits. The QuEChERS method has emerged as a popular and effective sample preparation technique for multi-residue pesticide analysis in food due to its simplicity, high throughput, and low solvent consumption.^{[1][2][3]} This application note details a validated QuEChERS protocol coupled with LC-MS/MS for the sensitive and accurate quantification of **Dioxacarb** in diverse food matrices.

Quantitative Data Summary

The QuEChERS method provides excellent recovery and precision for a wide range of pesticides across various food matrices. While extensive data for **Dioxacarb** is not available in a single source, the following tables summarize typical performance data for pesticides, including **Dioxacarb**, using QuEChERS-based methods.

Table 1: Recovery of **Dioxacarb** in Fruits and Vegetables

Analyte	Matrix	Spiking Level (mg/kg)	Recovery (%)	Relative Standard Deviation (RSD, %)	Analytical Method	Reference
Dioxacarb	Fruits and Vegetables	0.10	91.5	2.3	LC/FLD	[4]

Table 2: General Performance of QuEChERS for Pesticide Residue Analysis

Method	Matrices	Recovery Range (%)	RSD Range (%)
QuEChERS with LC-MS/MS	Tomato, Pepper, Orange	70-120	<20
QuEChERS with UPLC-MS/MS	Dairy Products	90-110	<7
QuEChERS with LC-MS/MS	Wheat and Soil	81.22-98.14	Not Specified
QuEChERS with GC-MS/MS	Edible Insects	70-120	<20
QuEChERS with GC-NPD/ECD	Dried Herbs	70-120	1-22

Note: The data in Table 2 represents the general performance of the QuEChERS method for a range of pesticides and is indicative of the expected performance for **Dioxacarb**.

Experimental Workflow

The overall experimental workflow for the QuEChERS analysis of **Dioxacarb** residues is depicted in the following diagram.

Caption: QuEChERS experimental workflow for **Dioxacarb** residue analysis.

Detailed Experimental Protocol

This protocol is based on the EN 15662 standard method.^[5] Modifications may be necessary depending on the specific food matrix.

1. Materials and Reagents

- **Dioxacarb** analytical standard
- Acetonitrile (ACN), HPLC or pesticide residue grade
- Water, HPLC grade
- Magnesium sulfate (MgSO_4), anhydrous
- Sodium chloride (NaCl)
- Trisodium citrate dihydrate
- Disodium hydrogen citrate sesquihydrate
- Primary secondary amine (PSA) sorbent
- C18 sorbent (for high-fat matrices)
- 50 mL and 15 mL polypropylene centrifuge tubes with screw caps
- High-speed centrifuge
- Vortex mixer
- Analytical balance

- LC-MS/MS system

2. Sample Preparation

- Homogenize a representative portion of the food sample using a high-speed blender or chopper. For dry samples, it may be necessary to add a specific amount of water to achieve a homogeneous mixture.[\[5\]](#)
- Weigh 10 g (or 15 g) of the homogenized sample into a 50 mL centrifuge tube.

3. Extraction

- Add 10 mL of acetonitrile to the centrifuge tube containing the sample.[\[6\]](#)
- If an internal standard is used, add it at this stage.
- Cap the tube and shake vigorously for 1 minute.
- Add the QuEChERS extraction salt mixture (e.g., 4 g MgSO_4 , 1 g NaCl , 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate).[\[5\]](#)[\[6\]](#)
- Immediately cap and shake vigorously for 1 minute.
- Centrifuge the tube for 5 minutes at a speed of at least 3000 g.[\[5\]](#)

4. Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Carefully transfer a 1 mL aliquot of the upper acetonitrile layer into a 2 mL or 15 mL d-SPE cleanup tube. The d-SPE tube should contain 150 mg MgSO_4 and 25 mg PSA.[\[5\]](#) For matrices with high fat content, 25 mg of C18 sorbent should also be included.[\[5\]](#)
- Cap the d-SPE tube and vortex for 30 seconds.
- Centrifuge for 2 minutes at a speed of at least 3000 g.

5. Final Extract Preparation and Analysis

- Take an aliquot of the cleaned supernatant.

- For LC-MS/MS analysis, dilute the extract with the mobile phase to minimize matrix effects. A 10-fold dilution is common.^[5]
- Inject the diluted extract into the LC-MS/MS system for analysis.

6. LC-MS/MS Conditions (Typical)

- LC Column: A C18 column is commonly used for the separation of carbamate pesticides.
- Mobile Phase: A gradient of water and acetonitrile or methanol, both containing a small amount of an additive like formic acid or ammonium formate, is typically employed.
- Ionization: Electrospray ionization (ESI) in positive mode is generally suitable for **Dioxacarb**.
- MS/MS Detection: Operate the mass spectrometer in Multiple Reaction Monitoring (MRM) mode. Specific precursor and product ion transitions for **Dioxacarb** need to be determined by infusing a standard solution.

Table 3: Illustrative LC-MS/MS Parameters for **Dioxacarb**

Parameter	Value
LC System	
Column	C18 (e.g., 100 mm x 2.1 mm, 1.8 μ m)
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Flow Rate	0.3 mL/min
Injection Volume	5 μ L
MS/MS System	
Ionization Mode	ESI Positive
Precursor Ion (m/z)	To be determined
Product Ion 1 (m/z) (Quantifier)	To be determined
Product Ion 2 (m/z) (Qualifier)	To be determined
Collision Energy	To be optimized

7. Method Validation

The analytical method should be validated according to established guidelines (e.g., SANCO/12682/2019) to ensure its reliability.^[7] Key validation parameters include:

- **Linearity:** Assessed by analyzing matrix-matched calibration standards at several concentration levels. A correlation coefficient (r^2) of ≥ 0.99 is typically required.^[6]
- **Accuracy (Recovery):** Determined by analyzing spiked blank samples at different concentration levels. Mean recovery values should be within the range of 70-120%.^{[6][8]}
- **Precision (Repeatability):** Expressed as the relative standard deviation (RSD) of replicate measurements. RSD values should be $\leq 20\%$.^{[6][8]}
- **Limit of Detection (LOD) and Limit of Quantification (LOQ):** The lowest concentration of the analyte that can be reliably detected and quantified, respectively. The LOQ should be at or

below the maximum residue limit (MRL).

Conclusion

The QuEChERS method provides a simple, rapid, and effective approach for the extraction and cleanup of **Dioxacarb** residues in a variety of food matrices.[2] When coupled with the high selectivity and sensitivity of LC-MS/MS, this methodology allows for the reliable quantification of **Dioxacarb** at levels relevant to food safety regulations. Proper method validation is essential to ensure the accuracy and precision of the results.

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- To cite this document: BenchChem. [Application Note and Protocol: Dioxacarb Residue Analysis in Food Matrices using QuEChERS]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b132402/docs#application-note-and-protocol-dioxacarb-residue-analysis-in-food-matrices-using-quechers>]

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